Application Notes and Protocols: Modeling Historical Uroxanthin Structures with Computational Chemistry

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Compound of Interest

Compound Name:	*Uroxanthin*
CAS No.:	*1336-79-4*
Cat. No.:	*B3434651*

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For: Researchers, scientists, and drug development professionals.

Introduction

The identification and characterization of historical pigments are crucial for the conservation of art, understanding of historical trade routes, and the development of new materials. "**Uroxanthin**" is an obsolete term, historically associated with a yellow pigment derived from urine.[1][2][3] Modern analysis suggests a strong link to "Indian yellow," a pigment historically produced from the urine of cattle fed mango leaves. The primary chromophore of Indian yellow is euxanthone.[4][5][6] This document provides detailed protocols for the application of computational chemistry to model the structure and properties of historical **uroxanthin**, with euxanthone as the primary model compound. Additionally, protocols for indigo, a historically significant and computationally well-studied pigment, are included for comparative purposes due to its structural relation as an indole derivative.[7][8][9]

These notes will guide researchers through the process of theoretical modeling, data analysis, and experimental validation, facilitating a deeper understanding of the molecular properties of

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these historical organic pigments.

Theoretical Background

Computational chemistry offers a powerful, non-destructive approach to studying the properties of historical pigments. Quantum mechanical methods, particularly Density Functional Theory (DFT), are well-suited for calculating the electronic structure, molecular geometry, and spectroscopic properties of molecules like euxanthone and indigo.[10][11] Time-Dependent DFT (TD-DFT) can be employed to simulate UV-Vis spectra, providing insights into the color of the pigments.[12] Molecular Dynamics (MD) simulations can be used to study the behavior of these pigment molecules in different environments, such as in a binding medium or under conditions of degradation.[13][14]

Key Molecular Structures

For the purposes of these protocols, the following molecules are considered central to the study of "historical **uroxanthin**" and related pigments:

- Euxanthone (Model for **Uroxanthin**/Indian Yellow): The primary chromophore in Indian yellow. Its chemical formula is $C_{13}H_8O_4$.[15][16]
- Indigo: A well-characterized historical blue pigment with a $C_{16}H_{10}N_2O_2$ formula, serving as a comparative molecule.[8]

Computational Protocols

Protocol 1: Geometry Optimization and Vibrational Analysis using DFT

Objective: To determine the ground-state molecular geometry and predict the infrared (IR) and Raman spectra of euxanthone and indigo.

Methodology:

- Structure Input:
  - Obtain the initial 3D coordinates of euxanthone and indigo from a chemical database (e.g., PubChem) or build the molecules using a molecular editor.[15]

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- Computational Details:
  - Software: Gaussian, ORCA, or other suitable quantum chemistry package.
  - Method: Density Functional Theory (DFT).
  - Functional: B3LYP is a commonly used functional for organic molecules.[11]
  - Basis Set: 6-311G(d,p) or a larger basis set for higher accuracy.[11]
  - Solvation Model (Optional): To simulate the pigment in a solvent, use a continuum model such as the Polarizable Continuum Model (PCM).[13]
- Execution:
  - Perform a geometry optimization calculation to find the minimum energy structure.
  - Following optimization, perform a frequency calculation at the same level of theory to confirm the structure is a true minimum (no imaginary frequencies) and to obtain the predicted vibrational spectra.
- Data Analysis:
  - Extract the optimized Cartesian coordinates.
  - Calculate key bond lengths, bond angles, and dihedral angles.
  - Visualize the calculated IR and Raman spectra and compare them with experimental data if available.

Protocol 2: Simulating Electronic Spectra using TD-DFT

Objective: To predict the UV-Vis absorption spectrum and thus the color of euxanthone and indigo.

Methodology:

- Structure Input:

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- Use the optimized ground-state geometry obtained from Protocol 4.1.

- Computational Details:
  - Software: Gaussian, ORCA, or equivalent.
  - Method: Time-Dependent Density Functional Theory (TD-DFT).
  - Functional and Basis Set: Use the same functional and basis set as in the geometry optimization for consistency (e.g., B3LYP/6-311G(d,p)).
  - Number of Excited States: Calculate a sufficient number of excited states (e.g., 10-20) to cover the visible region of the spectrum.
  - Solvation Model: Include a solvent model (e.g., PCM) to better represent the conditions under which color is observed.
- Execution:
  - Run the TD-DFT calculation on the optimized ground-state structure.
- Data Analysis:
  - Extract the calculated excitation energies (in eV or nm) and oscillator strengths for each electronic transition.
  - The transition with the largest oscillator strength in the visible range is typically the one responsible for the color.
  - Plot the simulated spectrum by broadening the calculated transitions with a Gaussian or Lorentzian function.

Quantitative Data

The following tables summarize theoretical data for euxanthone and indigo, which can be used as a reference for computational studies.

Table 1: Calculated Molecular Properties of Euxanthone and Indigo

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Property	Euxanthone ($C_{13}H_8O_4$)	Indigo ($C_{16}H_{10}N_2O_2$)
Molar Mass (g/mol)	228.20	262.27
Calculated Dipole Moment (Debye)	~2.5 - 3.0	0.0 (for the trans isomer)
HOMO Energy (eV)	-6.5 to -7.0	-5.5 to -6.0
LUMO Energy (eV)	-2.0 to -2.5	-3.0 to -3.5
HOMO-LUMO Gap (eV)	~4.0 - 4.5	~2.5 - 3.0

Note: The exact values can vary depending on the level of theory (functional and basis set) and the software used.

Table 2: Key Calculated Bond Lengths and Angles (from DFT B3LYP/6-311G(d,p))

Molecule	Bond/Angle	Calculated Value
Euxanthone	C=O (carbonyl) bond length	~1.23 Å
C-O (ether) bond length	~1.36 Å	
O-C-C bond angle in the central ring	~120°	
Indigo	C=C (central) bond length	~1.35 Å
C=O (carbonyl) bond length	~1.23 Å	
N-H bond length	~1.01 Å	
C-N-C bond angle in the indole ring	~109°	

Table 3: Simulated Spectroscopic Data (from TD-DFT B3LYP/6-311G(d,p))

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Molecule	λmax (nm)	Major Transition
Euxanthone	~370-390	π → π
Indigo	~590-620	π → π

Experimental Protocols for Validation

Computational models should be validated against experimental data. Here are protocols for the synthesis of a model compound and the analysis of a historical pigment.

Protocol 3: Synthesis of Indigo

Objective: To synthesize indigo for spectroscopic analysis and comparison with computational results. This synthesis is a well-established laboratory procedure.[7][8][9][17][18]

Materials:

- 2-nitrobenzaldehyde
- Acetone
- 10% Sodium hydroxide solution
- Distilled water
- Ethanol
- Test tubes, beakers, suction filtration apparatus

Procedure:

- Dissolve 0.5 g of 2-nitrobenzaldehyde in 5 mL of acetone in a test tube.[7]
- In a separate container, mix 1 mL of 10% aqueous NaOH with 1.5 mL of distilled water.[7]
- Add the NaOH solution dropwise to the 2-nitrobenzaldehyde solution. The solution will darken, and a precipitate of indigo will form.[17]

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- Allow the mixture to stand at room temperature for at least 5 minutes.
- Cool the mixture in an ice bath for 5 minutes.
- Collect the solid indigo by suction filtration.
- Wash the precipitate with 10 mL of distilled water, followed by 10 mL of ethanol.[7]
- Allow the indigo to air dry.

Characterization:

- Obtain IR, Raman, and UV-Vis spectra of the synthesized indigo and compare them to the computationally predicted spectra.

Protocol 4: Extraction and Analysis of a Historical Yellow Pigment

Objective: To extract a yellow pigment from a historical sample (or a modern analogue like turmeric for practice) for analysis.

Materials:

- Sample containing the yellow pigment
- Suitable solvent (e.g., dimethyl sulfoxide for Indian yellow)
- Micro-centrifuge tubes
- Spectrophotometer, HPLC, or other analytical instrument

Procedure:

- A micro-sample of the pigment is carefully removed from the artifact.
- The sample is placed in a micro-centrifuge tube with a small amount of a suitable solvent.
- The mixture is sonicated to aid in the dissolution of the pigment.

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- The solution is centrifuged to separate any insoluble material.
- The supernatant containing the dissolved pigment is carefully removed for analysis.

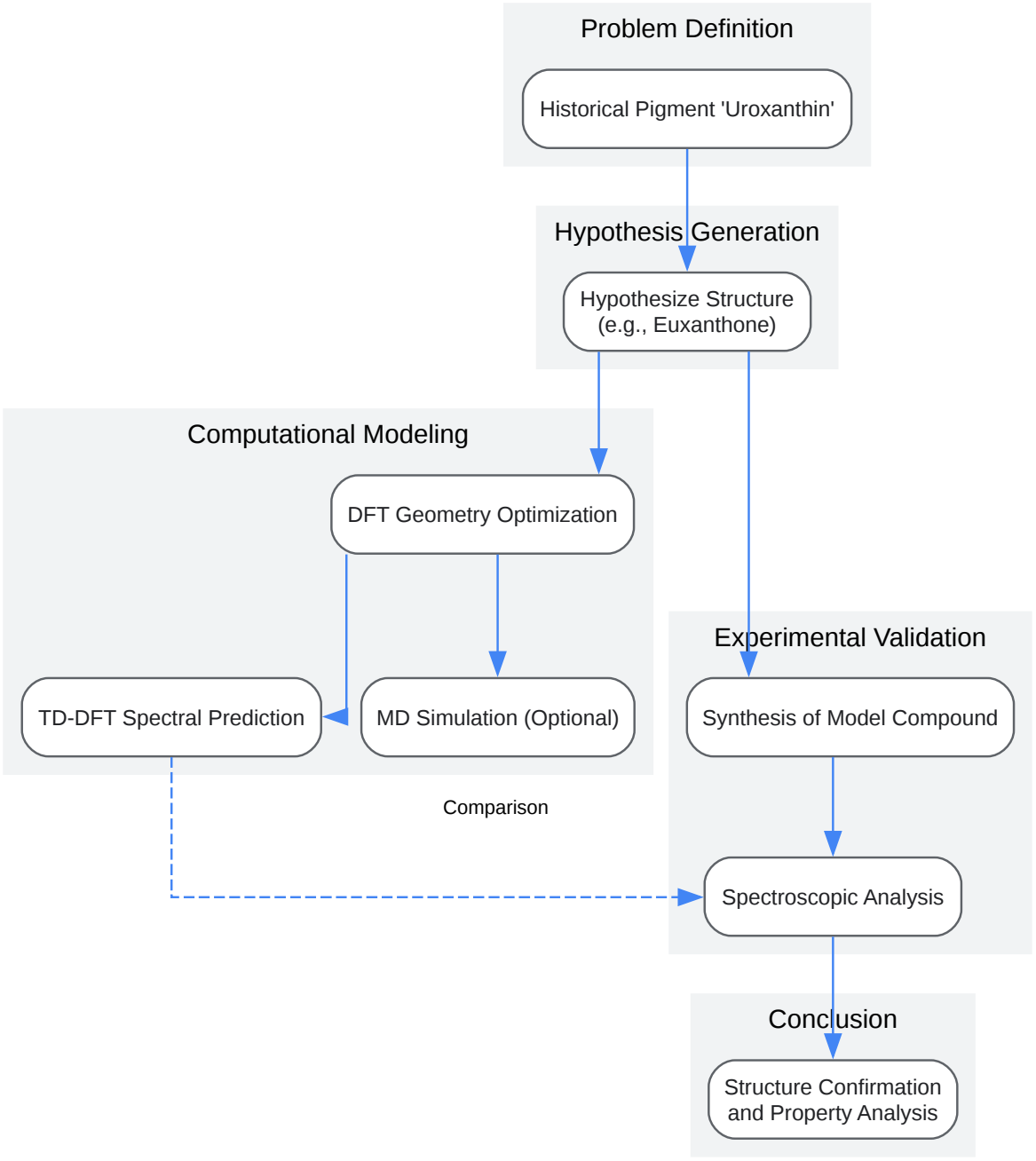
Analysis:

- The extracted solution can be analyzed using UV-Vis spectroscopy to determine its absorption maximum.
- More advanced techniques like High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry can be used to identify the molecular components of the pigment.

Visualizations

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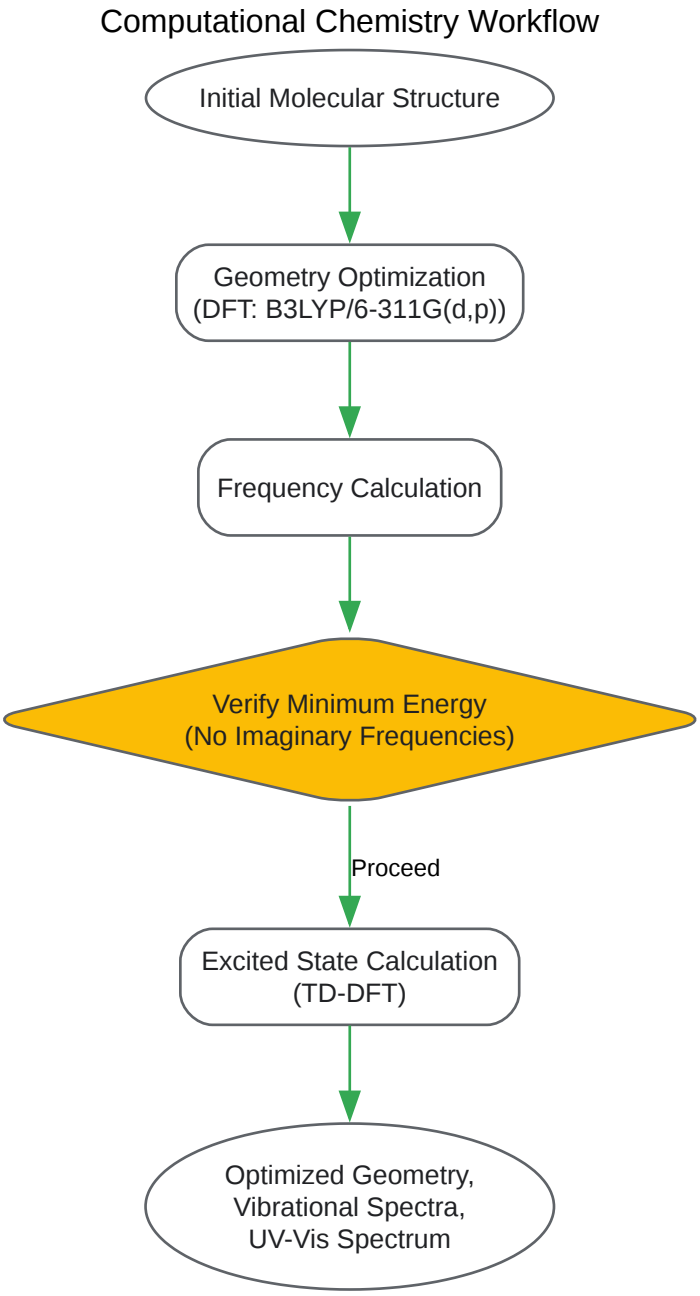
Overall Research Workflow for Historical Pigment Analysis



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Caption: Overall research workflow for historical pigment analysis.

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Caption: A typical computational chemistry workflow for pigment analysis.

Conclusion

The application of computational chemistry provides a robust framework for the characterization of historical pigments like "**uroxanthin**." By modeling plausible structures such as euxanthone, researchers can predict molecular geometries, vibrational and electronic

spectra, and other properties. These theoretical predictions, when coupled with experimental validation, offer a powerful methodology for confirming the identity of historical materials, understanding their degradation pathways, and informing conservation strategies. The protocols outlined in this document provide a starting point for researchers to apply these techniques to the fascinating interdisciplinary field of art history, chemistry, and materials science.

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